

Thiocarbohydrazide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Thiocarbohydrazide

Cat. No.: B147625

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiocarbohydrazide (TCH), a derivative of thiourea and a thiocarbonyl compound, is a versatile molecule with significant applications in various scientific fields.[1][2] It serves as a crucial intermediate in organic synthesis, particularly in the production of heterocyclic compounds for pharmaceuticals and pesticides.[3][4] Additionally, its utility extends to electron microscopy as a staining agent to enhance contrast in biological specimens.[1][2][5] However, the same reactivity that makes **thiocarbohydrazide** valuable also renders it a hazardous substance. This guide provides an in-depth overview of the safety precautions, handling procedures, and emergency responses necessary for the safe use of **thiocarbohydrazide** in a laboratory setting.

Physicochemical and Toxicological Properties

A thorough understanding of the inherent properties of **thiocarbohydrazide** is fundamental to its safe handling.

Physicochemical Data

Property	Value	Reference
Molecular Formula	CH ₆ N ₄ S	[6]
Molecular Weight	106.15 g/mol	[1][6]
Appearance	White to gray-beige crystalline powder or needles/plates.[1][2][7]	[1][2][7]
Melting Point	171-174 °C (decomposes)	[3][7][8]
Solubility	Very slightly soluble in water (0.5g/100g at 25°C); insoluble in ether.[2][3][7]	[2][3][7]
Stability	Stable under normal conditions, but sensitive to light and air.[9][10] Decomposes when heated, emitting toxic fumes.[1][2][7]	[1][2][7][9][10]

Toxicological Data

Thiocarbohydrazide is classified as highly toxic.[5][11][12] Acute exposure can lead to severe health effects, including fatality.

Route of Exposure	Species	Value	Reference
Oral LD50	Rat	5.1 - 41.2 mg/kg	[3][5][12]
Dermal LD50	Rat	>500 mg/kg	[3][9][12]
Inhalation LC50	Rat	50 mg/m ³ /4h	[1][3][5]

Hazard Identification and Classification

Thiocarbohydrazide is classified as a hazardous substance with the following GHS hazard statements:

- H300: Fatal if swallowed[3][6][12]
- H311: Toxic in contact with skin[3][6][12]
- H330: Fatal if inhaled[1][3][6]
- H319: Causes serious eye irritation[3]

Signal Word: Danger[6][8][13]

Safe Handling and Storage

Strict adherence to safe handling and storage protocols is mandatory to minimize the risk of exposure.

Engineering Controls

- All work with **thiocarbohydrazide**, especially handling of the solid powder, must be conducted in a designated area such as a certified chemical fume hood or a glove box to prevent inhalation of dust.[6][11][12]
- Use a ventilated enclosure when weighing the powder.[6]
- Ensure adequate ventilation in all areas where the chemical is used or stored.[6][11]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required when handling **thiocarbohydrazide**:

PPE Category	Specification	Reference
Eye/Face Protection	Chemical safety goggles or a face shield.[3][6]	[3][6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[3][6][12]	[3][6][12]
Respiratory Protection	For concentrations exceeding exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator is necessary.[3][6][12]	[3][6][12]

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[3][6]
- Do not breathe dust.[6][12]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[3][6]
- Remove and wash contaminated clothing before reuse.[6]

Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials.[3][11][14]
- Keep containers tightly closed and stored in a locked cabinet.[9][11][12]
- Protect from light and moisture.[9][10]
- Incompatible materials include strong oxidizing agents and strong acids.[6][11]

Experimental Protocols

The following are detailed methodologies for common procedures involving **thiocarbohydrazide**. Extreme caution and adherence to all safety protocols are paramount when performing these experiments.

Synthesis of Thiocarbohydrazide

This protocol describes a common laboratory-scale synthesis.

Materials:

- Hydrazine hydrate (80%)
- Carbon disulfide
- 2-Chloroethanol
- 30% Alkali solution (e.g., NaOH)
- Four-necked flask with stirrer, thermometer, dropping funnel, and condenser
- Saltwater bath

Procedure:

- In the four-necked flask, add a specific amount of 80% hydrazine hydrate and 2-chloroethanol.[3]
- Cool the flask to approximately 0°C using a saltwater bath.[3]
- While stirring, slowly add a predetermined amount of carbon disulfide over about 1.5 hours, ensuring the reaction temperature does not exceed 25°C.[3]
- Continue stirring for an additional hour at room temperature until yellow crystals precipitate. [3]
- Add a suitable amount of 30% alkali solution.[3]
- Heat the mixture and maintain the temperature between 68-72°C for 10 hours. The released hydrogen sulfide gas must be absorbed using a gas delivery tube and a diluted sodium

hydroxide solution.[3]

- Cool the mixture to room temperature and filter to collect the white granular **thiocarbohydrazide**.[3]
- Wash the product with water and dry it to obtain the final product.[3]

Modified Thiocarbohydrazide (OTO) Staining for Scanning Electron Microscopy (SEM)

This protocol enhances the conductivity of biological specimens for SEM imaging.

Materials:

- Fixed biological tissue
- 1% **Thiocarbohydrazide** (TCH) solution (freshly prepared and filtered)
- 1% Osmium tetroxide (OsO_4) solution
- Distilled water

Procedure:

- Fix the tissue using standard electron microscopy fixation procedures, followed by post-fixation in osmium tetroxide.[1]
- Rinse the tissue with six changes of distilled water over 10-15 minutes.[1]
- Incubate the tissue in a freshly prepared and filtered 1% TCH solution for 20-30 minutes at room temperature with gentle agitation.[1]
- Rinse the tissue again with six changes of distilled water.[1]
- Place the tissue in 1% osmium tetroxide for 2-3 hours at room temperature.[1]
- Rinse the tissue with six changes of distilled water.[1]
- Repeat step 3 with a fresh TCH solution.[1]

- Rinse the tissue with six changes of distilled water.[1]
- Repeat step 5.[1]
- Rinse the tissue with six changes of distilled water.[1]
- Dehydrate the tissue, perform critical point drying, mount it on a stub, and it is ready for SEM examination.[1]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][3][6]	[1][3][6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[1][3][6]	[1][3][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[1][3][6]	[1][3][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1][3][6]	[1][3][6]

Spill and Leak Procedures

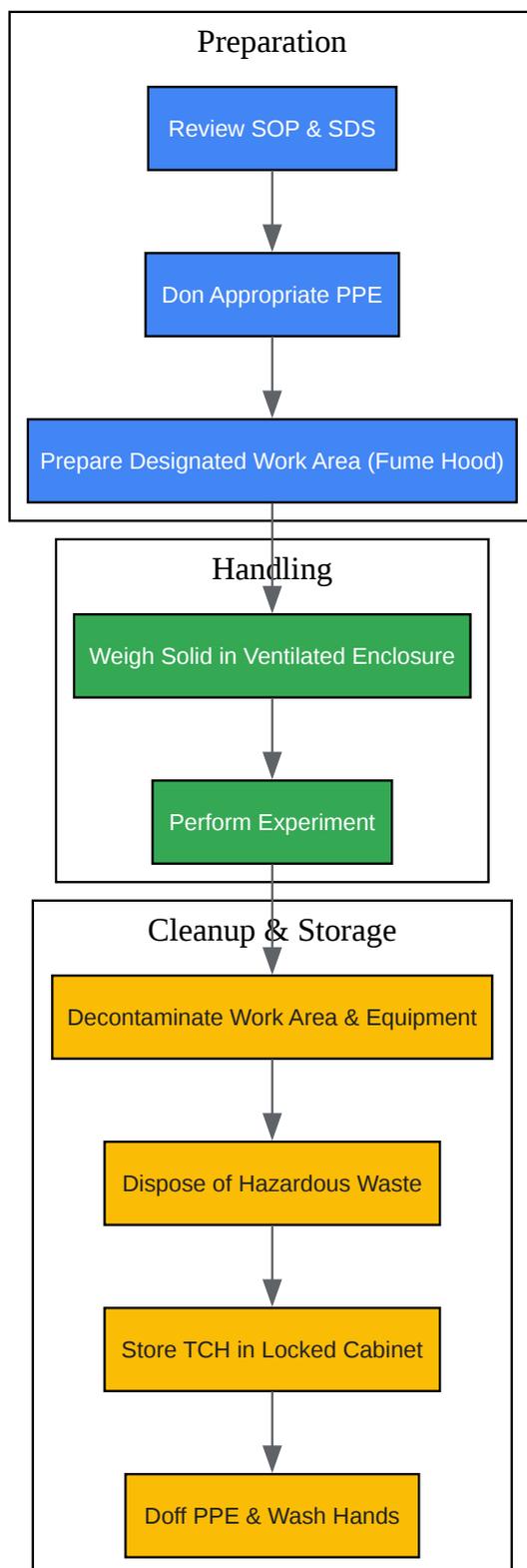
- Small Spills: Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[3][15]
- Large Spills: Evacuate the area. Prevent further leakage if it is safe to do so. Do not allow the product to enter drains.[3][15] Isolate the spill area for at least 25 meters for solids.[15]

Disposal Considerations

Thiocarbohydrazide and any contaminated materials must be disposed of as hazardous waste.[5][12] Follow all federal, state, and local regulations for hazardous waste disposal.[5] Do not dispose of it down the drain.[3]

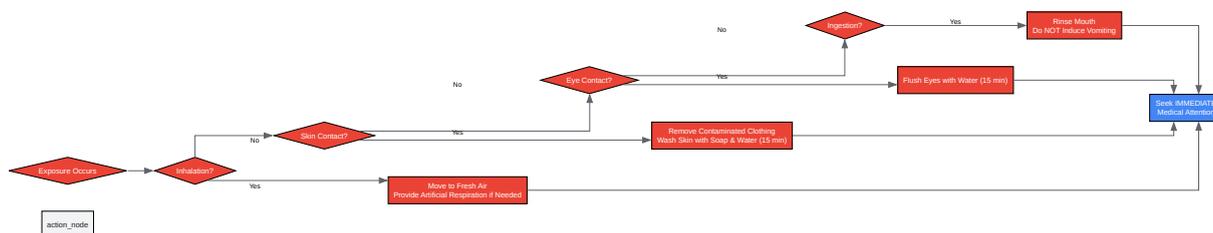
Visualized Workflows

The following diagrams illustrate key workflows for the safe handling of **thiocarbohydrazide**.



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Caption: General workflow for safely handling **thiocarbonylhydrazide**.



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